

Compound of Interest

Compound Name: 1-Phenylethanol-d10

CAS No.: 219586-41-1

Cat. No.: B1493906

For Researchers, Scientists, and Drug Development Professionals

Introduction: The Significance of Isotopic Labeling with 1-Phenylethanol-d10

In the landscape of modern chemical research and pharmaceutical development, the use of isotopically labeled compounds is indispensable. These r

Physicochemical Properties and Structure

1-Phenylethanol-d10 is a synthetic, isotopically enriched compound where all ten hydrogen atoms of 1-phenylethanol have been substituted with de

Property
Chemical Formula
Molecular Weight
Isotopic Purity
Appearance
Boiling Point
Melting Point
Density

The structure of **1-Phenylethanol-d10** is analogous to its non-deuterated counterpart, featuring a phenyl group and a hydroxyl group attached to the

```
graph TD
    1-Phenylethanol_d10_Structure {
      layout=neato;
      node [shape=plaintext];
      C1 [label="C"];
      C2 [label="C"];
      C3 [label="C"];
      C4 [label="C"];
      C5 [label="C"];
      C6 [label="C"];
      C_alpha [label="C"];
      C_beta [label="C"];
      O [label="O"];
      D1 [label="D"];
      D2 [label="D"];
      D3 [label="D"];
    }
```

```
D4 [label="D"];
D5 [label="D"];
D_alpha [label="D"];
D_beta1 [label="D"];
D_beta2 [label="D"];
D_beta3 [label="D"];
D_0 [label="D"];

C1 -- C2;
C2 -- C3;
C3 -- C4;
C4 -- C5;
C5 -- C6;
C6 -- C1;
C1 -- C_alpha;
C_alpha -- C_beta;
C_alpha -- 0;

C2 -- D1;
C3 -- D2;
C4 -- D3;
C5 -- D4;
C6 -- D5;
C_alpha -- D_alpha;
C_beta -- D_beta1;
C_beta -- D_beta2;
C_beta -- D_beta3;
0 -- D_0;
}
```

Caption: General workflow for the synthesis of **1-Phenylethanol-d10**.

Experimental Protocol: Synthesis of 1-Phenylethanol-d10 via Reduction

This protocol describes a general procedure for the synthesis of **1-Phenylethanol-d10**. The choice of reducing ;

Materials:

•

Acetophenone-d8

- Lithium aluminum deuteride (LiAlD_4) or Sodium borodeuteride (NaBD_4)

- Anhydrous diethyl ether or tetrahydrofuran (THF)

- Deuterium oxide (D_2O)

- Anhydrous magnesium sulfate or sodium sulfate

- Standard glassware for inert atmosphere reactions

Procedure:

- Reaction Setup: A flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping
- Addition of Precursor: A solution of acetophenone-d8 in anhydrous diethyl ether is added dropwise to the sti

- Reaction: After the addition is complete, the reaction mixture is allowed to warm to room temperature and stir for 1 hour.
- Quenching and Workup: The reaction is carefully quenched by the slow, dropwise addition of deuterium oxide (D_2O) until the solution is neutral.
- Extraction and Drying: The organic layer is separated, and the aqueous layer is extracted with diethyl ether. The combined organic layers are dried with anhydrous sodium sulfate.
- Purification: The crude product is purified by distillation under reduced pressure or by column chromatography on silica gel.

Causality Behind Experimental Choices:

- The use of a deuterated reducing agent like $LiAlD_4$ or $NaBD_4$ is crucial for introducing the deuterium atom at the 1-position of the alcohol.
- The reaction is performed under anhydrous conditions because lithium aluminum deuteride reacts violently with water.
- Quenching with D_2O ensures that the hydroxyl group is also deuterated (OD), leading to the fully labeled d_1 alcohol.

Key Applications in Research and Drug Development

The primary applications of **1-Phenylethanol-d10** stem from its properties as a stable, non-radioactive, and chiral

Internal Standard in Mass Spectrometry

In quantitative bioanalysis using liquid chromatography-mass spectrometry (LC-MS) or gas chromatography-mass spectrometry (GC-MS), **1-Phenylethanol-d10** is commonly used as an internal standard for the analysis of 1-phenylethanol and its metabolites.

Pharmacokinetic and Metabolic Studies

Isotopically labeled compounds are invaluable in pharmacokinetic studies, which examine the absorption, distribution, metabolism, and excretion of drugs in the body. **1-Phenylethanol-d10** is used to track the pharmacokinetics of 1-phenylethanol and its metabolites.

Therapeutic Drug Monitoring

For certain therapeutic agents, monitoring their concentration in a patient's bloodstream is critical for ensuring optimal dosing and avoiding toxicity. **1-Phenylethanol-d10** can be used as an internal standard for the monitoring of 1-phenylethanol and its metabolites.

Safety and Handling

1-Phenylethanol-d10 should be handled with the same precautions as unlabeled 1-phenylethanol. It is considered a flammable liquid and should be stored in a cool, dry place away from heat and open flames.

Conclusion

1-Phenylethanol-d10 is a highly valuable tool for researchers in the fields of analytical chemistry, drug metabolism, and pharmacokinetics. Its stability, non-radioactivity, and chiral nature make it an ideal choice for a wide range of applications.

References

- 1-Phenylethanol. In: Wikipedia. ; 2023. Accessed January 30, 2026. [[Link](#)]

- 1 H NMR spectra of 1-phenylethanol oxidation (2.63 ppm: methyl group of acetophenone; 1.51 ppm: methyl group of 1-phenylethanol). ResearchGate. Accessed January 30, 2026. [[Link](#)]
- Buy 1-Phenylethanol | 98-85-1. Chemspace. Published August 15, 2023. Accessed January 30, 2026. [[Link](#)]
- 1-Phenylethanol. Wikipedia. Accessed January 30, 2026. [[Link](#)]
- 13C NMR Spectrum (1D, 252 MHz, D2O, predicted) (NP0000545). NP-MRD. Accessed January 30, 2026. [[Link](#)]
- Enantioselective synthesis of (S)-1-phenylethanol, a precursor to low-molecular-weight bioregulators. ResearchGate. Accessed January 30, 2026. [[Link](#)]
- 1H NMR Spectrum. SpectraBase. Accessed January 30, 2026. [[Link](#)]
- 1-Phenylethanol H-NMR PDF. Scribd. Accessed January 30, 2026. [[Link](#)]
- Mass spectra of 1-phenylethanol formed from ethylbenzene in anaerobic... ResearchGate. Accessed January 30, 2026. [[Link](#)]

- Deracemization of 1-phenylethanol in a one-pot process combining Mn-driven oxidation with enzymatic reducti
- The pharmacokinetics of phenylethyl alcohol (PEA): safety evaluation comparisons in rats, rabbits, and human
- Internal Standard an Important Analyte Use in Drug Analysis by Liquid Chromatography Mass Spectrometry- An /
- D10 in the Treatment of Prehospital Hypoglycemia: A 24 Month Observational Cohort Study. Prehospital and Dis
- Asymmetric reduction of acetophenone using lithium aluminium hydride modified with some novel amino alcohol
- The Key to Effective Drug Therapy in Pharmacokinetics. Longdom Publishing. Accessed January 30, 2026. [[Link](#)]
- Lithium Aluminum Hydride to reduce aldehyde, ketone, ester, amide and carboxylic acid | Mechanisms. YouTube.
- ES2049637B1 - PREPARATION PROCEDURE OF 1-PHENYLETHANOL AND ACETOPHENONE MIXTURES.
- Dextrose 10% in the treatment of out-of-hospital hypoglycemia. PubMed. Accessed January 30, 2026. [[Link](#)]

- Lipase-Mediated Dynamic Kinetic Resolution of 1-Phenylethanol Using Niobium Salts as Racemization Agents. Sci
- Therapeutic Drug Monitoring Reagents. Randox Toxicology. Accessed January 30, 2026. [[Link](#)]
- Protocol for Therapeutic Drug Monitoring Within the Clinical Range Using Mid-infrared Spectroscopy. National
- IV Glucose for Dehydration Treatment. ClinicalTrials.gov. Accessed January 30, 2026. [[Link](#)]
- The Application of Two-Phase Catalytic System in Enantioselective Separation of Racemic (R,S)-1-Phenylethanc
- MSBNK-Fac_Eng_Univ_Tokyo-JP011188. MassBank. Published October 21, 2008. Accessed January 30, 2026. [[Link](#)]
- LITHIUM ALUMINUM HYDRIDE REDUCTION OF 1-PHENYLBUTANE-1,3-DIONE, AND ACETYLATION OF THE PRODUCTS: NMR AND GC-
- 1-Phenylethanol, (R)-. PubChem. Accessed January 30, 2026. [[Link](#)]

- Synergistic inhibition effect of 2-phenylethanol and ethanol on bioproduction of natural 2-phenylethanol by
- Mass spectra of 1-phenylethanol formed from ethylbenzene in anaerobic... ResearchGate. Accessed January 30,
- Diastereoselective reduction of chiral ketones with lithium aluminium hydride | Chelation Controlled. YouTube
- Dynamic Monitoring of Intracellular Tacrolimus and Mycophenolic Acid Therapy in Renal Transplant Recipients
- Enantioselectivity in Drug Pharmacokinetics and Toxicity: Pharmacological Relevance and Analytical Methods.
- A New Paper-Based Biosensor for Therapeutic Drug Monitoring. RSC Publishing. Published August 5, 2021. Acces
- Lithium Aluminum Hydride to reduce aldehyde, ketone, ester, amide and carboxylic acid | Mechanisms. YouTube.
- Psilocin-D10. Cerilliant. Accessed January 30, 2026. [[Link](#)]
-

1-phenylethanol. ChemBK. Published April 10, 2024. Accessed January 30, 2026. [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. (S)-1-phenylethanol | C₈H₁₀O | MD Topology | NMR | X-Ray [[atb.uq.edu.au](#)]
- 2. 1-Phenylethanol - Wikipedia [[en.wikipedia.org](#)]
- 3. The production of enantiomerically pure 1-phenylethanol by enzymatic kinetic resolution method using response surface methodology - PMC [[pn](#)]
- 4. [researchgate.net](#) [[researchgate.net](#)]
- 5. [rsc.org](#) [[rsc.org](#)]
- 6. Protocol for Therapeutic Drug Monitoring Within the Clinical Range Using Mid-infrared Spectroscopy - PMC [[pmc.ncbi.nlm.nih.gov](#)]
- 7. [randoxtoxicology.com](#) [[randoxtoxicology.com](#)]
- To cite this document: BenchChem. [An In-Depth Technical Guide to 1-Phenylethanol-d₁₀: Properties, Structure, and Applications]. BenchChem, [2

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.